

Safeguarding Your Research: A Guide to Handling 2-Methyl-5-propionylfuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Methyl-5-propionylfuran**

Cat. No.: **B076537**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **2-Methyl-5-propionylfuran**, a versatile flavoring agent and intermediate in organic synthesis.^{[1][2][3]} Adherence to these procedures is critical for minimizing risks and ensuring operational integrity.

Essential Personal Protective Equipment (PPE)

When working with **2-Methyl-5-propionylfuran**, a systematic approach to personal safety is crucial. The following personal protective equipment is recommended to prevent exposure.^[4]

- Eye and Face Protection: Always wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[4]
- Skin Protection: To prevent skin contact, wear appropriate protective gloves and clothing. The specific material and thickness of the gloves should be chosen based on the duration and nature of the handling task.^[4]
- Respiratory Protection: Under normal conditions of use, respiratory protection is not required.^[4] However, if handling procedures are likely to generate vapors or aerosols, a risk assessment should be conducted to determine if respiratory protection is necessary.

- Hygiene Measures: Always handle **2-Methyl-5-propionylfuran** in accordance with good industrial hygiene and safety practices.[4] This includes washing hands before breaks and at the end of the workday, and ensuring that contaminated clothing is removed and laundered before reuse.

Operational Plan: Step-by-Step Handling Protocol

A clear, procedural approach to handling **2-Methyl-5-propionylfuran** will ensure both safety and the quality of your research.

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.
 - Confirm that the work area is well-ventilated.
 - Keep the container tightly closed in a dry and cool place.[4]
- Handling:
 - Avoid contact with skin, eyes, or clothing.[4]
 - Prevent ingestion and inhalation.[4]
 - Keep the chemical away from heat and sources of ignition.[4]
 - This compound is incompatible with oxidizing agents.[4]
- In Case of Accidental Release:
 - For any fire involving this chemical, use a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[4]

Disposal Plan

Proper disposal of **2-Methyl-5-propionylfuran** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Disposal: Dispose of the contents and the container to an approved waste disposal plant.[\[5\]](#) Follow all local, state, and federal regulations for chemical waste disposal.
- Container Handling: Do not reuse empty containers. Keep the product and empty container away from heat and sources of ignition.[\[4\]](#)

Chemical and Physical Properties

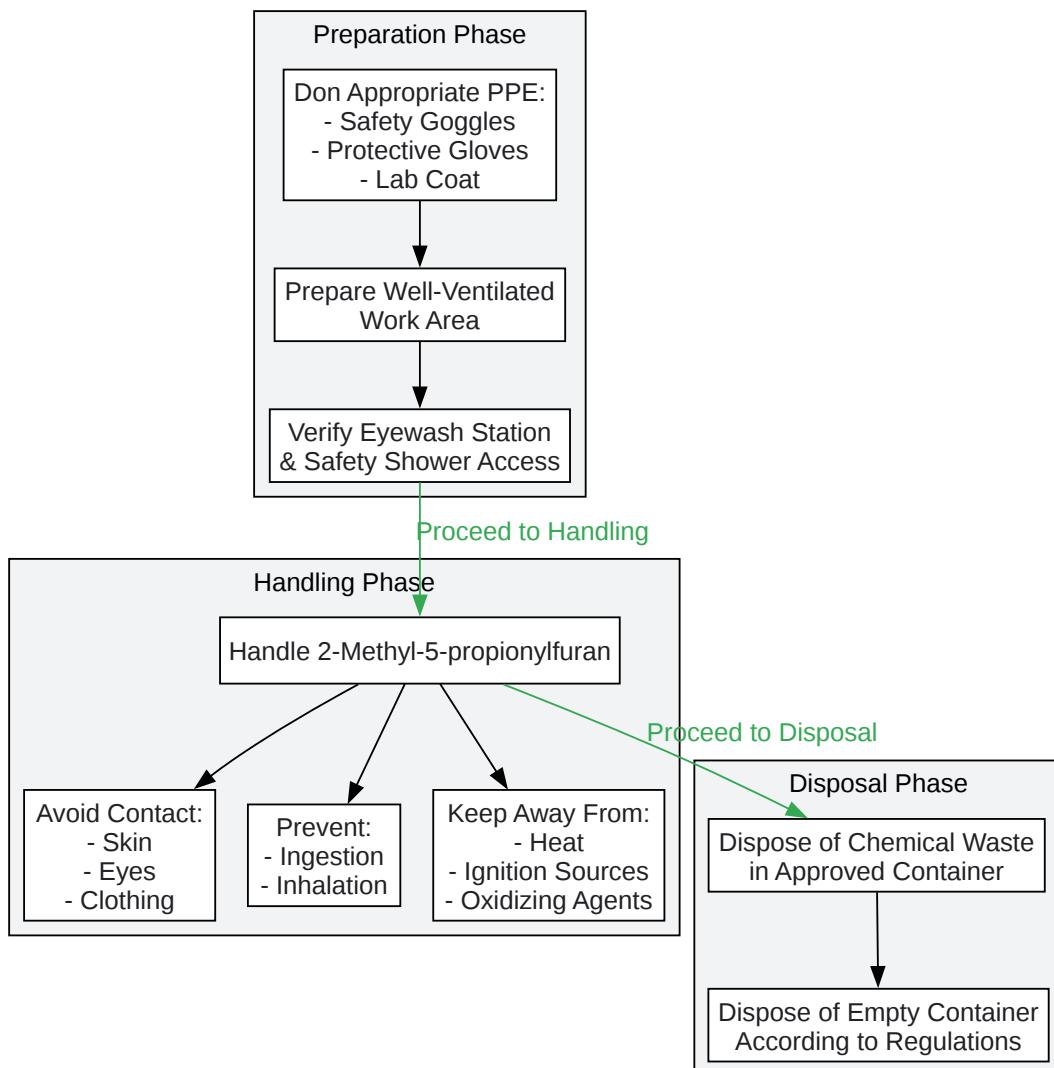
The following table summarizes key quantitative data for **2-Methyl-5-propionylfuran**. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C8 H10 O2
Molecular Weight	138.17
Appearance	Yellow Liquid
Odor	Odorless
Vapor Density	4.76
Boiling Point	72°C / 5mmHg
Occupational Exposure Limits	Not established

Source: Fisher Scientific Safety Data Sheet[\[4\]](#), ChemicalBook[\[1\]](#)

Handling Workflow for 2-Methyl-5-propionylfuran

The following diagram illustrates the key steps and decision points for the safe handling of **2-Methyl-5-propionylfuran**, from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Methyl-5-propionylfuran**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-METHYL-5-PROPYNYL-FURAN | 10599-69-6 [chemicalbook.com]
- 2. 5-Methyl-2-propionylfuran | C8H10O2 | CID 82757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. fishersci.com [fishersci.com]
- 5. 2-Methyl-5-propionylfuran | 10599-69-6 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling 2-Methyl-5-propionylfuran]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076537#personal-protective-equipment-for-handling-2-methyl-5-propionylfuran]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com